

# Comprehensive Safety and Handling Guide for 2-Hydroxybenzohydrazide

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## Compound of Interest

Compound Name: 2-Hydroxybenzohydrazide

Cat. No.: B147611

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This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Hydroxybenzohydrazide** (CAS No. 936-02-7). It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment. Adherence to these procedures is critical for minimizing exposure risks and ensuring operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxybenzohydrazide** is classified as a hazardous chemical. It is known to cause skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation. [1] Therefore, the use of appropriate personal protective equipment is mandatory at all times when handling this compound.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Standard
Eye Protection	Chemical safety goggles or a face shield where splashing is a risk.	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant, impervious gloves such as nitrile or butyl rubber.	Compliant with EC Directive 89/686/EEC and the related standard EN374.
Body Protection	Long-sleeved lab coat.	Not applicable.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated.	Adherence to NIOSH/MSHA or EN 149 standards.

## Quantitative Safety Data

At present, specific occupational exposure limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for **2-**

**Hydroxybenzohydrazide**.<sup>[1][2][3]</sup> For context, toxicity data for the related compound, benzohydrazide, is provided below.

Table 2: Toxicity Data for Benzohydrazide (CAS No. 613-94-5)

Route	Organism	Value
Intraperitoneal LD50	Mouse	122 mg/kg <sup>[4]</sup>
Subcutaneous LD50	Mouse	122 mg/kg <sup>[4]</sup>

## Operational and Disposal Plans

A systematic approach to handling and disposing of **2-Hydroxybenzohydrazide** is crucial to prevent exposure and contamination. The following step-by-step plans provide clear guidance for laboratory operations.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Conduct all work with **2-Hydroxybenzohydrazide** in a well-ventilated area, preferably within a certified chemical fume hood.
  - Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
  - Assemble all necessary PPE as detailed in Table 1.
  - Have spill control materials, such as absorbent pads and sand, available in the immediate work area.
- Handling:
  - Carefully weigh the required amount of **2-Hydroxybenzohydrazide** on a tared weighing paper or in a suitable container within the fume hood to minimize dust generation.
  - When transferring the powder, use a spatula and avoid creating dust clouds.
  - If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
  - Keep the container tightly closed when not in use.
- Post-Handling:
  - Thoroughly clean the work area with an appropriate solvent and decontaminate all equipment used.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands and any exposed skin thoroughly with soap and water after handling the compound.

## Disposal Plan: Step-by-Step Waste Management

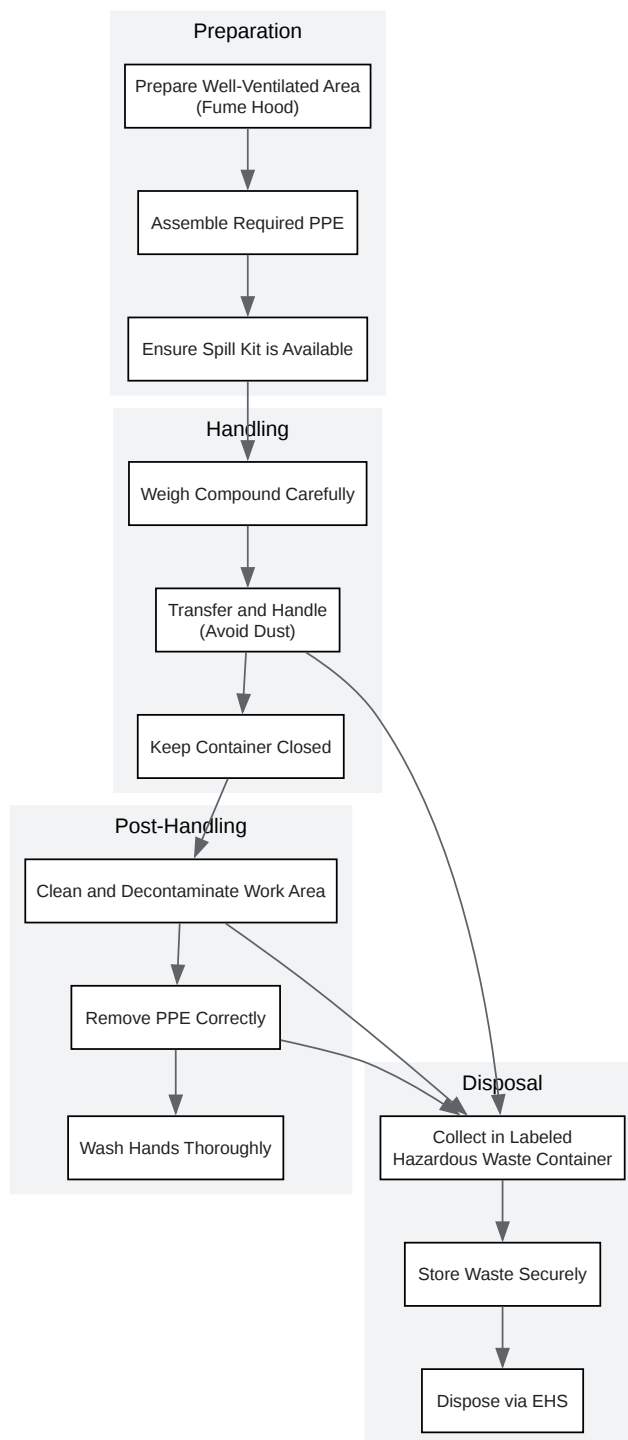
- Waste Collection:

- Collect all waste materials, including contaminated PPE, weighing papers, and disposable equipment, in a designated and clearly labeled hazardous waste container.
- Do not mix **2-Hydroxybenzohydrazide** waste with other incompatible waste streams.
- Container Management:
  - Keep the hazardous waste container securely closed when not in use.
  - Store the waste container in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Disposal Procedure:
  - Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
  - Follow all local, state, and federal regulations for the disposal of chemical waste.
  - For empty containers, rinse them three times with a suitable solvent. Collect the rinsate as hazardous waste. Deface the label on the empty container before disposing of it as regular solid waste.

## Experimental Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling of **2-Hydroxybenzohydrazide**, from initial preparation to final disposal.

## Safe Handling Workflow for 2-Hydroxybenzohydrazide



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Caption: Workflow for safe handling of **2-Hydroxybenzohydrazide**.

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